

Spectroscopic properties of C.I. Acid Violet 48 (UV-Vis, IR, NMR)

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Compound of Interest

Compound Name: C.I. Acid Violet 48

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Spectroscopic Profile of C.I. Acid Violet 48: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of **C.I. Acid Violet 48**, a synthetic anthraquinone dye. The information detailed herein is intended to support research and development activities by providing key data on its ultraviolet-visible (UV-Vis), infrared (IR), and nuclear magnetic resonance (NMR) characteristics.

Chemical Identity and Molecular Structure

C.I. Acid Violet 48 is an organic compound classified as an anthraquinone derivative. It is registered under the CAS number 12220-51-8.[1][2][3][4][5] The molecular formula for **C.I. Acid Violet 48** is $C_{37}H_{38}N_2Na_2O_9S_2$ with a corresponding molecular weight of 764.82 g/mol.[3][6]

UV-Vis Spectroscopy

The color of **C.I. Acid Violet 48** arises from its absorption of light in the visible spectrum.[1] In aqueous solutions, it exhibits two primary absorption bands.

Spectroscopic Parameter	Wavelength (nm)	Solvent
λ_{max} 1	551	Water
λ_{max} 2	591-592	Water

Infrared (IR) Spectroscopy

IR spectroscopy is utilized to identify the various functional groups within the **C.I. Acid Violet 48** molecule by detecting the absorption of infrared radiation at frequencies corresponding to specific bond vibrations.^[1] While a complete experimental spectrum is not publicly available, the key functional groups expected to show characteristic absorption bands include its sulfonic acid groups.^[1]

Functional Group	Expected Absorption Range (cm^{-1})	Vibration
Sulfonic Acid (S=O)	1180 - 1030	Strong stretching

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **C.I. Acid Violet 48**.

^1H NMR Spectroscopy

The proton NMR spectrum, typically recorded in a deuterated solvent such as D_2O or $\text{DMSO-}d_6$, would reveal distinct signals corresponding to the aromatic protons on the anthraquinone core and the substituted benzene rings.^[1]

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum would provide information on the different carbon environments within the dye molecule.^[1]

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **C.I. Acid Violet 48**.

UV-Vis Spectroscopy

A solution of **C.I. Acid Violet 48** is prepared in a suitable solvent, typically deionized water. The concentration is adjusted to ensure the absorbance falls within the linear range of the spectrophotometer (ideally between 0.1 and 1.0 AU). The spectrum is recorded against a solvent blank over a wavelength range of at least 200-800 nm to determine the absorption maxima (λ_{max}).

IR Spectroscopy

A small amount of the solid **C.I. Acid Violet 48** sample is mixed with potassium bromide (KBr) and pressed into a thin pellet. The IR spectrum is then recorded using a Fourier-Transform Infrared (FTIR) spectrometer. Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory.

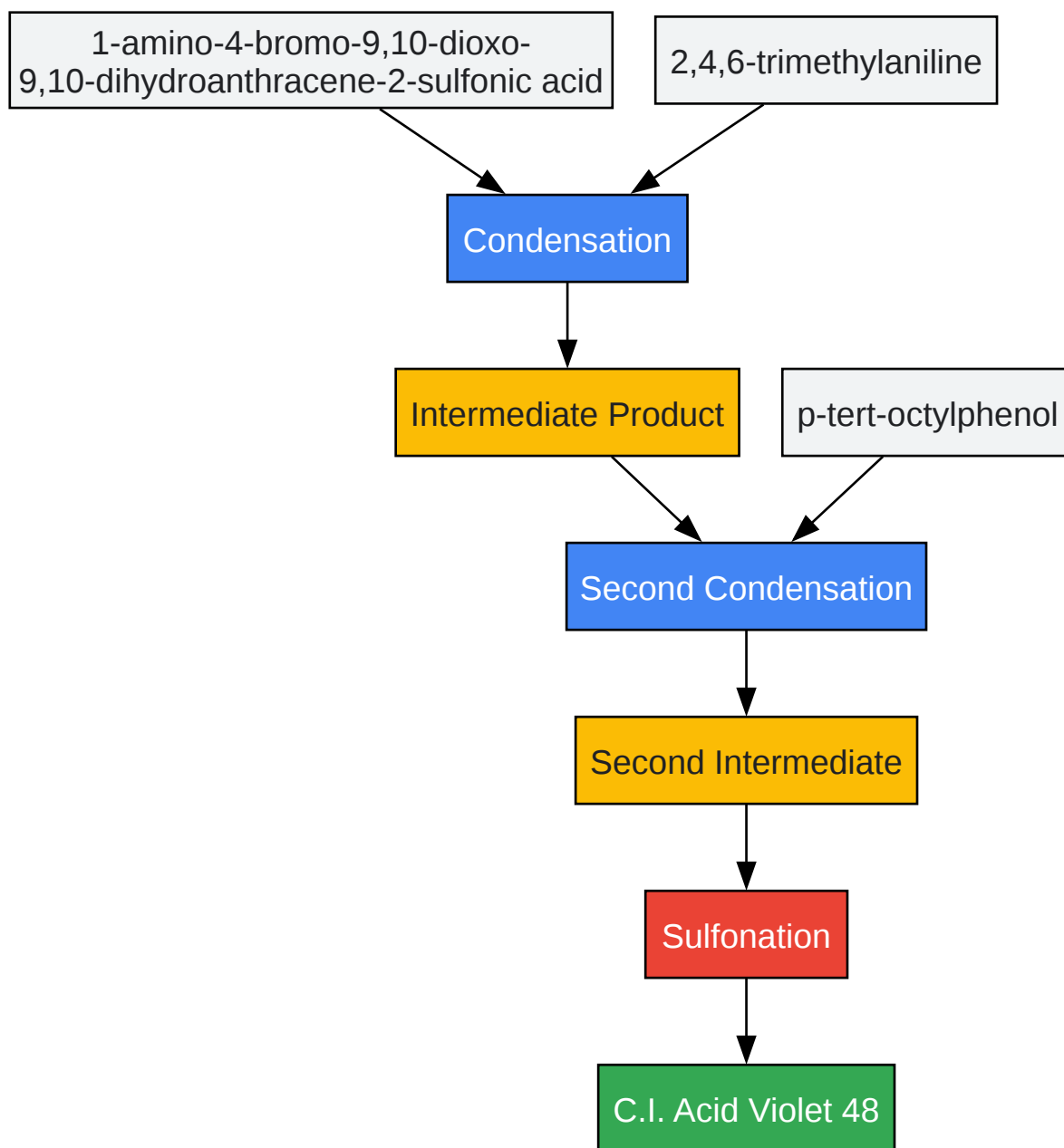
NMR Spectroscopy

A sample of **C.I. Acid Violet 48** is dissolved in a deuterated solvent (e.g., DMSO- d_6 or D_2O). A small amount of a reference standard, such as tetramethylsilane (TMS), may be added. 1H and ^{13}C NMR spectra are then acquired on a high-field NMR spectrometer.

Visualized Workflows

Synthesis of C.I. Acid Violet 48

The synthesis of **C.I. Acid Violet 48** is a multi-step process.^{[6][7]} It begins with the condensation of 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid with 2,4,6-trimethylaniline.^[6] This is followed by a second condensation reaction with p-tert-octylphenol and a final sulfonation step.^[6]

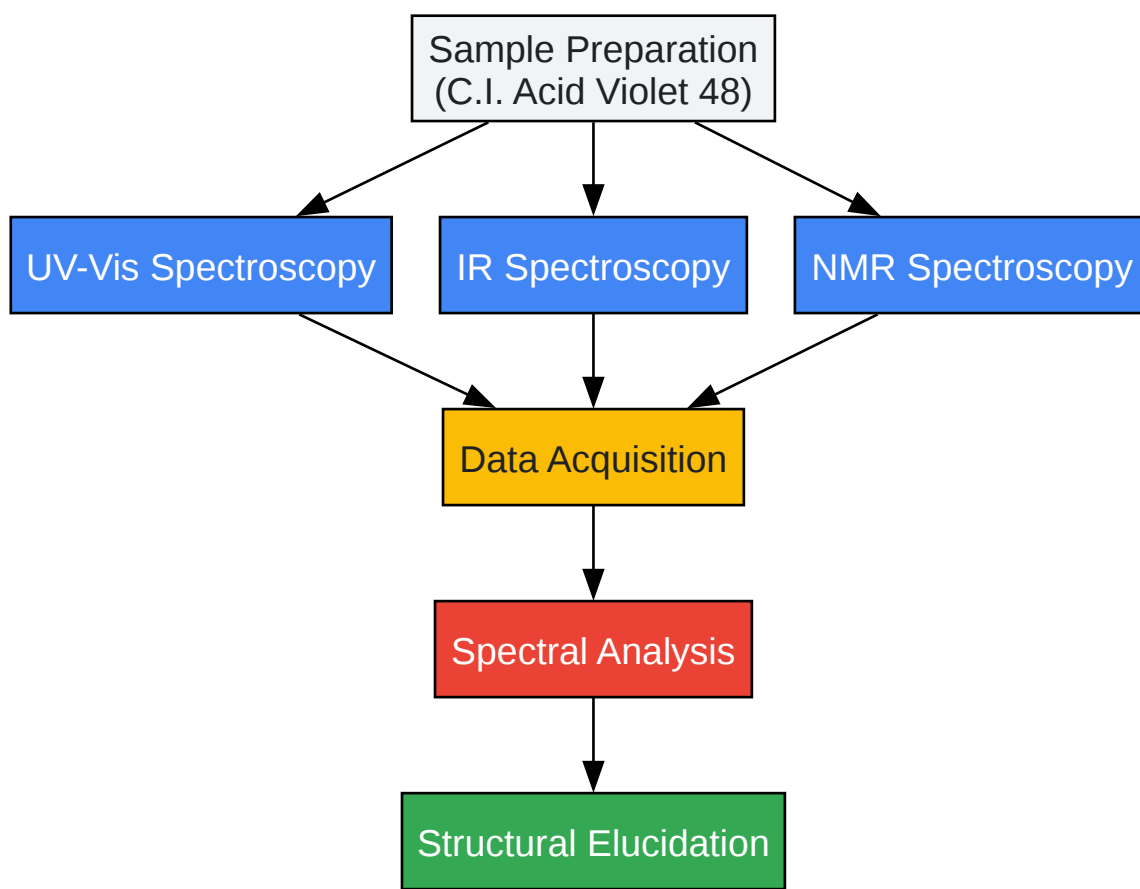


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Caption: Synthesis workflow for **C.I. Acid Violet 48**.

Spectroscopic Analysis Workflow

The following diagram illustrates a general workflow for the spectroscopic characterization of an organic dye like **C.I. Acid Violet 48**.



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Caption: General workflow for spectroscopic analysis.

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